

# physical properties of 3-Penten-2-OL (boiling point, density)

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## Compound of Interest

Compound Name: 3-Penten-2-OL

Cat. No.: B074221

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## Physical Properties of 3-Penten-2-ol: A Technical Guide

This guide provides a comprehensive overview of the key physical properties of **3-penten-2-ol**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

### Core Physical Properties

**3-Penten-2-ol**, a volatile organic compound, possesses distinct physical characteristics that are crucial for its handling, application, and purification. These properties are summarized below.

### Data Summary

Physical Property	Value	Conditions
Boiling Point	118-122 °C	at 760 mmHg
Density	0.843 g/mL	at 25 °C

### Experimental Determination Protocols

The following sections detail the standard methodologies for determining the boiling point and density of a liquid organic compound such as **3-penten-2-ol**.

## Boiling Point Determination via Thiele Tube Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for its determination is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer (0-200 °C range)
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating bath fluid
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount of **3-penten-2-ol** is placed into the small test tube.
- The capillary tube is placed inside the test tube with its open end downwards.
- The test tube is attached to the thermometer.
- The Thiele tube is filled with a high-boiling point liquid, such as mineral oil.
- The thermometer and test tube assembly is immersed in the Thiele tube.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- As the temperature rises, a stream of bubbles will be observed emerging from the capillary tube.

- Heating is continued until a steady stream of bubbles is produced, and then the heat source is removed.
- The liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Density Determination via Pycnometer Method

Density is defined as the mass of a substance per unit volume. For liquids, a pycnometer provides a precise method for density determination.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Water bath with temperature control
- **3-Penten-2-ol** sample

Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately measured and recorded.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium.
- The water level is adjusted to the mark on the capillary, the outside is dried, and the mass of the pycnometer filled with water is measured.
- The pycnometer is emptied, dried, and then filled with the **3-penten-2-ol** sample.
- The pycnometer is again brought to the same temperature in the water bath, the liquid level is adjusted, and the exterior is dried.

- The mass of the pycnometer filled with **3-penten-2-ol** is measured.
- The density of the **3-penten-2-ol** is calculated using the known density of water at that temperature and the measured masses.

## Logical Relationship of Physical Properties

The following diagram illustrates the relationship between the fundamental physical properties of a substance.

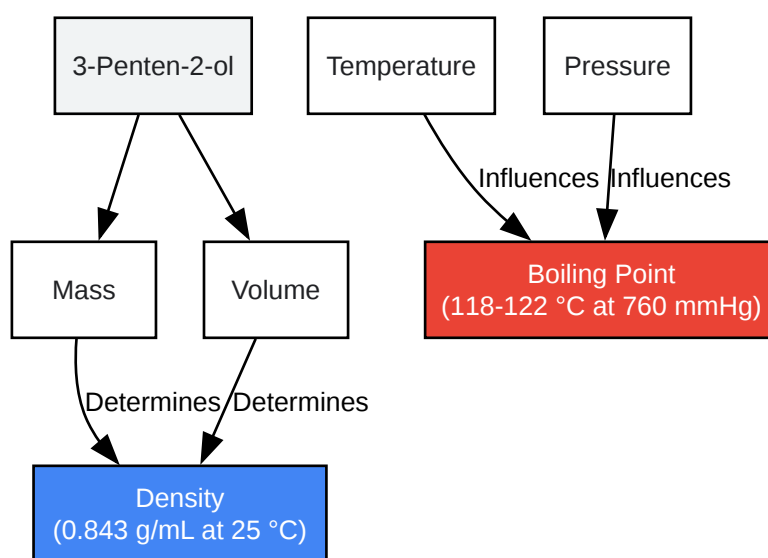


Figure 1: Interrelation of Physical Properties

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Figure 1: Interrelation of Physical Properties

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## References

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